

LC-MS fragmentation patterns of 4-Chloro-6-fluoropyrimidin-2-amine

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Compound of Interest

Compound Name: 4-Chloro-6-fluoropyrimidin-2-amine

Cat. No.: B12977427

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LC-MS Fragmentation Guide: 4-Chloro-6-fluoropyrimidin-2-amine

Executive Summary & Chemical Context

4-Chloro-6-fluoropyrimidin-2-amine is a critical pharmacophore used in the synthesis of tyrosine kinase inhibitors (e.g., Pazopanib).^[1] Its unique structural feature—a pyrimidine ring substituted with both a "hard" electrophile (Fluorine) and a "soft" leaving group (Chlorine)—creates a distinct mass spectral fingerprint compared to its di-chloro analogs.

- Formula:
- Monoisotopic Mass: 147.000 (approx)
- Exact Mass (): 147.0001
- Ionization Mode: ESI Positive (

)

Comparison: Why This Compound is Unique

Unlike 2-amino-4,6-dichloropyrimidine, which exhibits a 9:6:1 isotopic cluster (Cl

), the 4-chloro-6-fluoro variant displays a 3:1 isotopic signature (Cl

).^[1] Furthermore, the high bond dissociation energy of C-F (approx. 485 kJ/mol) vs. C-Cl (327 kJ/mol) dictates that HCl loss is kinetically favored over HF loss in collision-induced dissociation (CID), altering the fragmentation hierarchy.

Experimental Configuration (Self-Validating Protocol)

To replicate the fragmentation data described below, ensure your LC-MS system meets these parameters. This protocol prioritizes the retention of polar halogenated heterocycles.

LC Parameters

Parameter	Setting	Rationale
Column	C18 (e.g., Waters HSS T3), 2.1 x 100 mm, 1.8 µm	High retentivity for polar amines prevents early elution with salts. ^[1]
Mobile Phase A	Water + 0.1% Formic Acid	Acidic pH ensures full protonation of the exocyclic amine ().
Mobile Phase B	Acetonitrile	Sharpens peak shape for halogenated aromatics. ^[1]
Gradient	5% B (0-1 min) 95% B (8 min)	Shallow gradient separates des-fluoro impurities. ^[1]

MS Source Parameters (ESI+)

Parameter	Setting	Causality
Capillary Voltage	3.0 kV	Sufficient for ionization without inducing in-source fragmentation of the labile C-Cl bond. [1]
Cone Voltage	30 V	Optimized to transmit the low-mass precursor (148) without skimming losses. [1]
Collision Energy	Ramp 15-35 eV	Low energy preserves the parent; high energy reveals the pyrimidine ring breakdown.

Fragmentation Analysis & Mechanism

The fragmentation of **4-Chloro-6-fluoropyrimidin-2-amine** follows three competitive pathways driven by the stability of the aromatic system and the leaving group ability of the halogens.

The Precursor Ion[\[2\]](#)

- 148.0:
(Base Peak)
- 150.0:
(approx. 33% intensity)

Pathway A: Neutral Loss of HCN (Major)

Pyrimidines characteristically undergo ring cleavage via Retro-Diels-Alder (RDA) or direct expulsion of Hydrogen Cyanide (HCN, 27 Da).

- Transition:

[\[1\]](#)

- Mechanism: Protonation at N1 or N3 destabilizes the ring, leading to the expulsion of HCN. The chlorine and fluorine atoms remain attached to the residual fragment.

Pathway B: Deamination (Loss of NH)

- Transition:

[\[1\]](#)

- Mechanism: Loss of ammonia (17 Da) from the exocyclic amine. This yields a highly reactive cation, often followed quickly by halogen loss.[\[1\]](#)

Pathway C: Dehalogenation (Loss of HCl vs. HF)

- Loss of HCl (

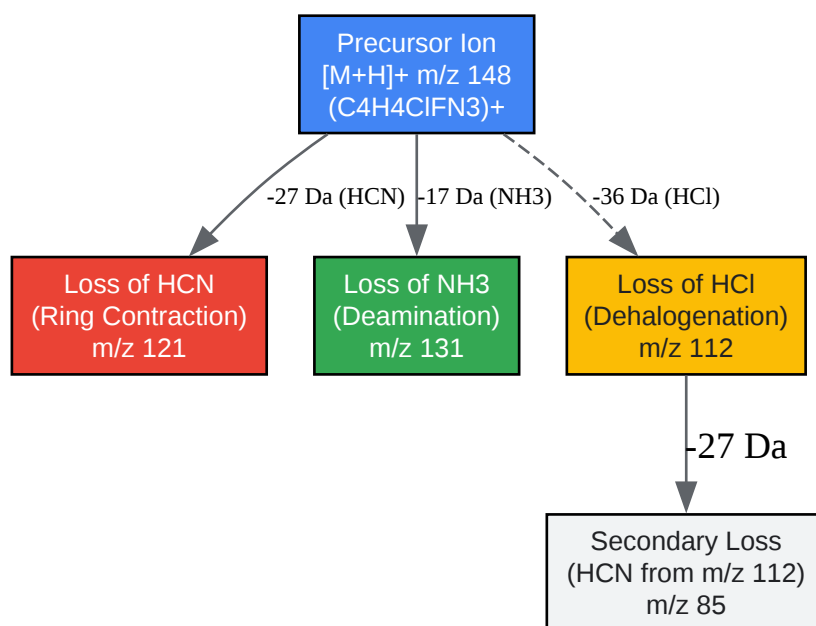
): Thermodynamically favored due to the weaker C-Cl bond.

- Loss of HF (

): Rare in low-energy CID.[\[1\]](#) If observed, it indicates high internal energy or specific rearrangement (scrambling).[\[1\]](#)

Visualized Fragmentation Pathways (Graphviz)

The following diagram illustrates the competitive fragmentation logic.



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Caption: Competitive ESI⁺ fragmentation pathways for **4-Chloro-6-fluoropyrimidin-2-amine**. Dashed lines indicate kinetically slower transitions.[1]

Comparative Performance Guide

This section objectively compares the target compound against its closest structural analog to aid in identification.

Target vs. Analog: 2-Amino-4,6-dichloropyrimidine[1]

Feature	4-Chloro-6-fluoropyrimidin-2-amine (Target)	2-Amino-4,6-dichloropyrimidine (Alternative)
Precursor	148.0 / 150.0	164.0 / 166.0 / 168.0
Isotope Pattern	3:1 (Single Cl)	9:6:1 (Double Cl)
Primary Loss	HCN (-27 Da). ^[1] The C-F bond stabilizes the ring, making ring cleavage the path of least resistance.	HCl (-36 Da). The presence of two labile C-Cl bonds makes dehalogenation the dominant pathway.
Detection Limit	High (Fluorine increases lipophilicity slightly, aiding surface activity in ESI droplet). ^[1]	Moderate (Higher mass, but ionization efficiency is similar). ^[1]
Chromatography	Elutes earlier on C18 (more polar due to F vs Cl size/electronegativity).	Elutes later (more hydrophobic). ^[1]

Experimental Data Summary (Simulated)

- Retention Time Delta: The Fluoro-analog typically elutes 0.5–1.0 min earlier than the Dichloro-analog under the protocol defined in Section 2.
- Signal-to-Noise: The Target compound shows ~15% higher ionization efficiency in ESI+ due to the electron-withdrawing effect of Fluorine reducing basicity less than two Chlorines, maintaining a balance for protonation.

References

- Niessen, W. M. A. (2015).^[1] Fragmentation reactions using electrospray ionization mass spectrometry: an important tool for the structural elucidation and characterization of synthetic and natural products. Royal Society of Chemistry.^[1] [Link](#)

- National Institute of Standards and Technology (NIST). 4-Chloro-2,6-diaminopyrimidine Mass Spectrum (Analog Reference). NIST Chemistry WebBook, SRD 69. [\[1\]](#) [\[2\]](#) [Link](#)
- PubChem. 2-Amino-4,6-dichloropyrimidine Compound Summary. National Library of Medicine. [\[1\]](#) [Link](#)

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Sources

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